

Technical Support Center: Stability & Handling of N,N-Dimethyl-histidine (DMH)

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Compound of Interest

Compound Name: *N,N-Dimethyl-histidine*

Cat. No.: *B13699562*

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Executive Summary & Chemical Profile

N,N-Dimethyl-histidine (DMH) (specifically

-dimethyl-L-histidine) acts as a specialized zwitterionic metabolite.^[1] Unlike standard histidine, the methylation of the

-amino group alters its hydrophobicity and

profile, creating unique stability challenges regarding racemization and solubility near its isoelectric point (

).

This guide replaces generic advice with a mechanistic troubleshooting framework. We do not simply list storage conditions; we explain why degradation occurs and provide self-validating protocols to ensure your data integrity.

Chemical Identity

- CAS: 24940-57-6^[2]^[3]

- Molecular Weight: 183.21 g/mol [1][2][3][4]
- Key Functional Groups: Imidazole ring (pH sensitive), Dimethylated
-amine (sterically hindered), Carboxyl group.

Stability Matrix: The pH-Temperature-Oxidation Triad

The stability of DMH is not binary (stable/unstable); it is a dynamic equilibrium dependent on three vectors.

Table 1: Predicted Stability & Solubility Matrix

pH Environment	Dominant Species	Stability Risk	Solubility Profile	Recommended Action
Acidic (pH < 3.0)	Cationic (,)	High Stability. Resistant to racemization.	Excellent. Protonation of imidazole prevents aggregation.	Preferred for Long-Term Storage. Store in 0.1 M HCl.
Neutral (pH 6.0 - 7.5)	Zwitterionic (, ,)	Moderate. Risk of microbial growth and slow oxidation.	Variable. Solubility dips near . Risk of "crashing out" at high concentrations (>50 mM).	Short-Term Use Only. Filter sterilize (0.22 m). Do not autoclave.
Basic (pH > 9.5)	Anionic (, ,)	Low. High risk of Racemization (L D conversion) and imidazole ring opening.	Good. Deprotonation aids solubility, but compromises integrity.	Avoid for Storage. Prepare fresh immediately before use.

Troubleshooting Guide (FAQ)

Q1: My neutral DMH stock solution (pH 7.4) has developed a faint yellow tint after 2 weeks at 4°C. Is it safe to use?

Verdict: Discard immediately. Mechanism: The yellowing indicates photo-oxidation of the imidazole ring. Histidine derivatives are sensitive to singlet oxygen interactions, leading to the formation of endoperoxides and subsequent ring cleavage products. Corrective Action:

- Always store DMH stocks in amber glass vials or wrap tubes in aluminum foil.
- Purge the headspace of the vial with Nitrogen () or Argon gas before closing to minimize oxidative stress.

Q2: I observe precipitation when adjusting my 100 mM stock from pH 2.0 to pH 7.0.

Verdict: This is an Isoelectric Point (

) Aggregation event. Mechanism: DMH has a

roughly between 7.0 and 7.6 (shifted slightly from Histidine's 7.59 due to methyl groups). At the , the net charge is zero, minimizing electrostatic repulsion between molecules and maximizing crystal lattice energy, leading to precipitation. Corrective Action:

- Dilute before adjusting: Lower the concentration to <50 mM before adjusting pH to neutral.
- High Ionic Strength: Add 150 mM NaCl to the solution before pH adjustment to provide "salting-in" stabilization.

Q3: Can I autoclave my DMH stock solution for cell culture?

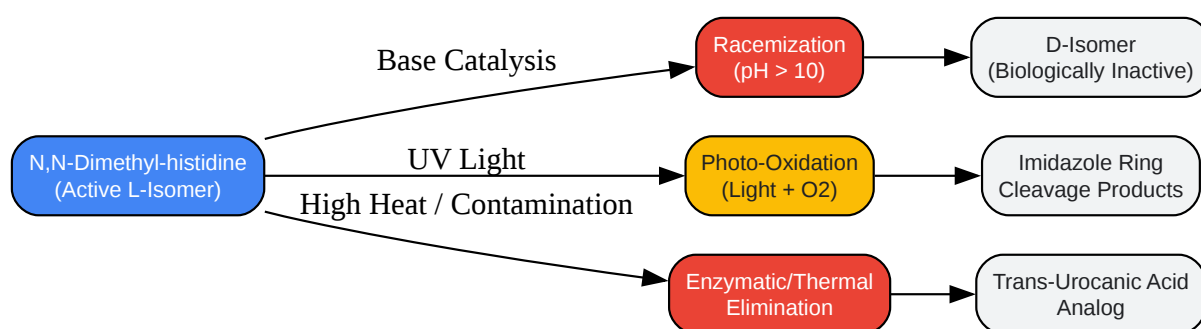
Verdict: No. Mechanism: While amino acids are thermally robust, the combination of high heat (121°C) and pressure can induce decarboxylation (loss of

to form histamine analogs) or Maillard-type reactions if any trace carbohydrates are present in the water source. Corrective Action: Use 0.22

m PES (Polyethersulfone) syringe filters. PES is low-protein binding and chemically compatible with imidazole derivatives.

Mechanistic Visualization: Degradation Pathways

The following diagram outlines the chemical fate of DMH under stress conditions. This visual aids in diagnosing "silent" degradation where no visible precipitate is formed.



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Figure 1: Primary degradation pathways for **N,N-Dimethyl-histidine**. Note that Racemization is the invisible threat at high pH.

Master Protocol: Preparation of a Stable Master Stock

To ensure reproducibility, follow this "Acid-Lock" protocol. This method utilizes the stability of the cationic form for storage, with neutralization occurring only at the moment of use.

Reagents Required

- **N,N-Dimethyl-histidine** powder (Store at -20°C, desiccated).
- 0.1 M Hydrochloric Acid (HCl), analytical grade.
- Milli-Q Water (18.2 M

).

- 0.22

m Syringe Filter.

Step-by-Step Procedure

- Weighing: Calculate the mass required for a 100 mM stock.
 - Calculation:
.
- Dissolution (The Acid-Lock):
 - Do not dissolve in pure water.
 - Dissolve the powder directly into 0.1 M HCl. The low pH (approx pH 1.0-2.0) protonates the amine and imidazole, preventing oxidation and microbial growth.
- Filtration: Immediately filter through a 0.22
m membrane into a sterile, amber glass vial.
- Storage:
 - Aliquot: Split into small volumes (e.g., 500
L) to avoid freeze-thaw cycles.
 - Temp: Store at -20°C. Stable for 6-12 months.
- Usage (Neutralization):
 - On the day of the experiment, thaw one aliquot.
 - Add to your buffer/media.^[5] The small volume of HCl will be negligible in buffered media (e.g., PBS or DMEM), or can be neutralized with an equimolar amount of NaOH if using in unbuffered systems.

Self-Validating Quality Control (QC) System

Do not assume your stock is stable. Verify it.

Method A: The UV Ratio Check (Rapid)

Imidazoles have a characteristic absorbance. Significant deviation suggests ring degradation.

- Dilute stock to 1 mM in water.
- Measure Absorbance at 210 nm (peptide/amide backbone) and 280 nm (imidazole ring - weak signal).
- Pass Criteria: The spectrum should be consistent with the initial reading taken at the time of preparation. A significant rise in A280 or a shift in

indicates oxidation (formation of conjugated degradation products like urocanic acid analogs).

Method B: HPLC Verification (Definitive)

- Column: C18 Reverse Phase or HILIC (preferred for polar zwitterions).
- Mobile Phase: Acetonitrile : Water (with 0.1% Formic Acid).
- Detection: UV at 214 nm.
- Failure Mode: Appearance of a secondary peak (D-isomer or degradation product) or peak broadening (aggregation).

References

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